

# Spectroscopic Profile of 3,5-Dimethylpyrazole-1-carboxamidine Nitrate: A Technical Guide

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## Compound of Interest

**Compound Name:** 3,5-Dimethylpyrazole-1-carboxamidine nitrate

**Cat. No.:** B3415802

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## Introduction

**3,5-Dimethylpyrazole-1-carboxamidine nitrate** is a compound of significant interest within pharmaceutical and materials science research. As a derivative of pyrazole, a robust heterocyclic scaffold, it holds potential for diverse applications, leveraging the unique chemical properties of the pyrazole ring and the carboxamidine functional group. The nitrate salt form of this molecule further influences its solubility, stability, and potential applications, particularly in energetic materials and as a precursor in complex syntheses.

This technical guide provides an in-depth analysis of the spectroscopic characteristics of **3,5-dimethylpyrazole-1-carboxamidine nitrate**. It is designed for researchers, scientists, and professionals in drug development who require a thorough understanding of its structural elucidation through modern analytical techniques. We will delve into the interpretation of its Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) data, offering insights into the experimental choices and the correlation between spectral features and molecular structure.

## Molecular Structure

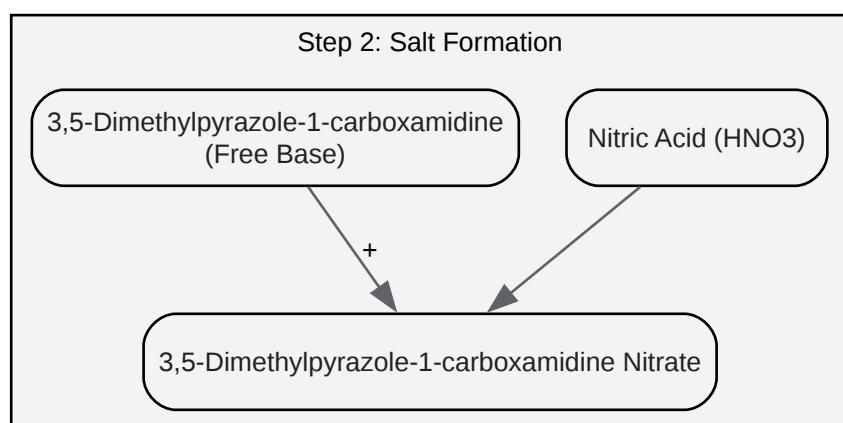
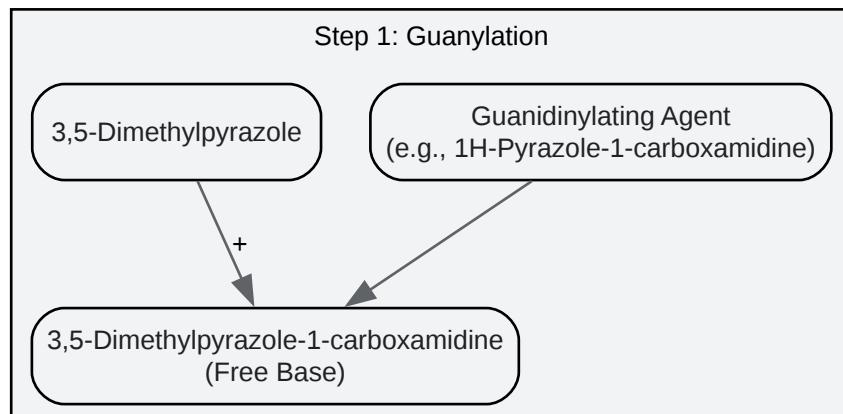
The foundational step in interpreting spectroscopic data is a clear understanding of the molecule's structure. **3,5-Dimethylpyrazole-1-carboxamidine nitrate** consists of a 3,5-dimethylpyrazole ring functionalized with a carboxamidine group at the 1-position, present as a nitrate salt.

Caption: Molecular structure of **3,5-Dimethylpyrazole-1-carboxamidine Nitrate**.

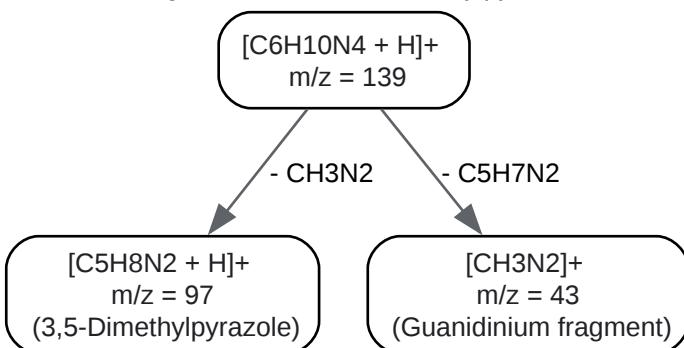
## Synthesis Pathway

While specific literature detailing the synthesis of **3,5-dimethylpyrazole-1-carboxamidine nitrate** is not readily available, a plausible and commonly employed synthetic route can be proposed based on established organic chemistry principles. This involves the guanylation of 3,5-dimethylpyrazole followed by salt formation.

## Proposed Synthesis of 3,5-Dimethylpyrazole-1-carboxamidine Nitrate



## Proposed ESI-MS Fragmentation of 3,5-Dimethylpyrazole-1-carboxamidine

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- To cite this document: BenchChem. [Spectroscopic Profile of 3,5-Dimethylpyrazole-1-carboxamidine Nitrate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3415802#3-5-dimethylpyrazole-1-carboxamidine-nitrate-spectroscopic-data-nmr-ir-ms>

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